

long-term stability and storage of Neuropeptide Y(29-64) stock solutions

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Compound of Interest

Compound Name: Neuropeptide Y(29-64)

Cat. No.: B15603914

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Technical Support Center: Neuropeptide Y(29-64)

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the long-term stability and storage of **Neuropeptide Y(29-64)** stock solutions. Adherence to these guidelines is critical for ensuring experimental reproducibility and the integrity of your results.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **Neuropeptide Y(29-64)** powder?

For long-term stability, lyophilized **Neuropeptide Y(29-64)** powder should be stored in a desiccator, protected from light.^{[1][2]} Recommended storage temperatures are -20°C for up to a year or, preferably, -80°C for two years or more.^{[1][3]} Before use, it is crucial to allow the vial to equilibrate to room temperature before opening to prevent moisture absorption.^{[2][4]}

Q2: What is the best solvent to reconstitute **Neuropeptide Y(29-64)**?

The choice of solvent depends on the experimental application. For many in vitro studies, sterile, high-purity water is the recommended primary solvent due to the peptide's high aqueous solubility.^{[3][5]} If solubility issues arise, anhydrous dimethyl sulfoxide (DMSO) can be used to prepare a concentrated stock solution, which can then be further diluted in an aqueous

buffer.[\[4\]](#)[\[5\]](#) For in vivo applications, more complex solvent systems, such as those containing DMSO, PEG300, and Tween-80, may be necessary.[\[6\]](#)[\[7\]](#)

Q3: How should I store my reconstituted **Neuropeptide Y(29-64)** stock solution?

To maintain the stability of reconstituted **Neuropeptide Y(29-64)**, it is imperative to aliquot the stock solution into single-use volumes and store them frozen.[\[1\]](#)[\[2\]](#) For short-term storage (up to one month), -20°C is adequate.[\[1\]](#)[\[6\]](#)[\[8\]](#) For long-term storage (up to six months), -80°C is strongly recommended.[\[1\]](#)[\[6\]](#)[\[8\]](#)

Q4: Why is it critical to avoid repeated freeze-thaw cycles?

Repeated freeze-thaw cycles can significantly degrade the peptide, leading to a loss of biological activity and inconsistent experimental outcomes.[\[1\]](#)[\[9\]](#) Each cycle can cause the formation of ice crystals that may denature the peptide's structure.[\[1\]](#) To circumvent this, always prepare single-use aliquots from a freshly prepared stock solution.[\[1\]](#)[\[2\]](#)

Q5: My reconstituted **Neuropeptide Y(29-64)** solution appears cloudy. Can I still use it?

A cloudy solution indicates incomplete dissolution or peptide aggregation.[\[5\]](#)[\[10\]](#) It is not recommended to use a cloudy solution as the actual peptide concentration will be unknown, leading to unreliable results.[\[5\]](#) You can try gentle vortexing or sonication to aid dissolution.[\[5\]](#) [\[11\]](#) If the solution remains cloudy, it is best to prepare a fresh stock solution.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving Powder	- Incorrect solvent choice.- Insufficient solvent volume.- Peptide aggregation.	- Confirm the recommended solvent for your application (sterile water or DMSO). [4] [5] - Ensure the solvent volume is adequate for the desired concentration.- Use gentle vortexing or brief sonication to aid dissolution. [5] [11]
Inconsistent Experimental Results	- Peptide degradation due to improper storage or handling.- Multiple freeze-thaw cycles.	- Prepare fresh, single-use aliquots from the stock solution for each experiment. [1] - Ensure proper storage of lyophilized powder and reconstituted solutions at recommended temperatures. [1]
Precipitate Forms After Thawing	- Peptide aggregation.- Poor solubility in the chosen buffer.	- Gently vortex the thawed aliquot. If the precipitate persists, brief sonication may help. [1] - Ensure the final concentration in your experimental buffer is within the peptide's solubility limits.
Loss of Biological Activity	- Peptide degradation.	- Discard the current stock solution and prepare a new one from fresh lyophilized powder.- Strictly adhere to recommended storage and handling protocols. [1]

Quantitative Data Summary

Table 1: Recommended Storage Conditions for **Neuropeptide Y(29-64)**

Form	Storage Temperature	Duration	Key Considerations
Lyophilized Powder	-20°C	Up to 1 year[3]	Store sealed and protected from moisture.[1][3]
Lyophilized Powder	-80°C	≥ 2 years[3]	Store sealed and protected from moisture.[1][3]
Reconstituted Stock Solution	-20°C	Up to 1 month[1][6][8]	Must be in single-use aliquots to avoid freeze-thaw cycles.[1]
Reconstituted Stock Solution	-80°C	Up to 6 months[1][6][8]	Must be in single-use aliquots for optimal stability.[1]

Table 2: Solubility of **Neuropeptide Y(29-64)**

Solvent	Solubility	Molar Solubility	Notes
Water	≥ 46.67 mg/mL[3][4]	≥ 10.92 mM[3][4]	Recommended primary solvent for in vitro use.[3]
DMSO	~16.67 mg/mL[3][4]	~3.90 mM[3][4]	May require sonication to fully dissolve.[3][4]

Note: "≥" indicates that the peptide is soluble at this concentration, but the saturation point may be higher. The molecular weight of **Neuropeptide Y(29-64)** is approximately 4272.7 g/mol .[3]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Neuropeptide Y(29-64)

This protocol outlines the standard procedure for preparing a stock solution from lyophilized powder.

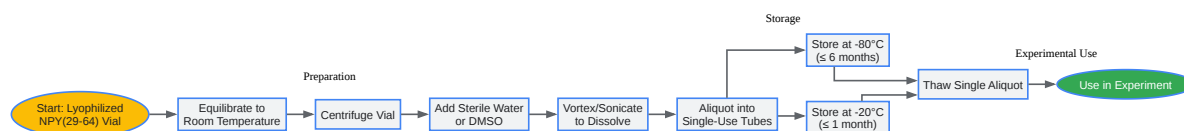
Materials:

- Vial of lyophilized **Neuropeptide Y(29-64)**
- High-purity sterile water or anhydrous DMSO
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes

Procedure:

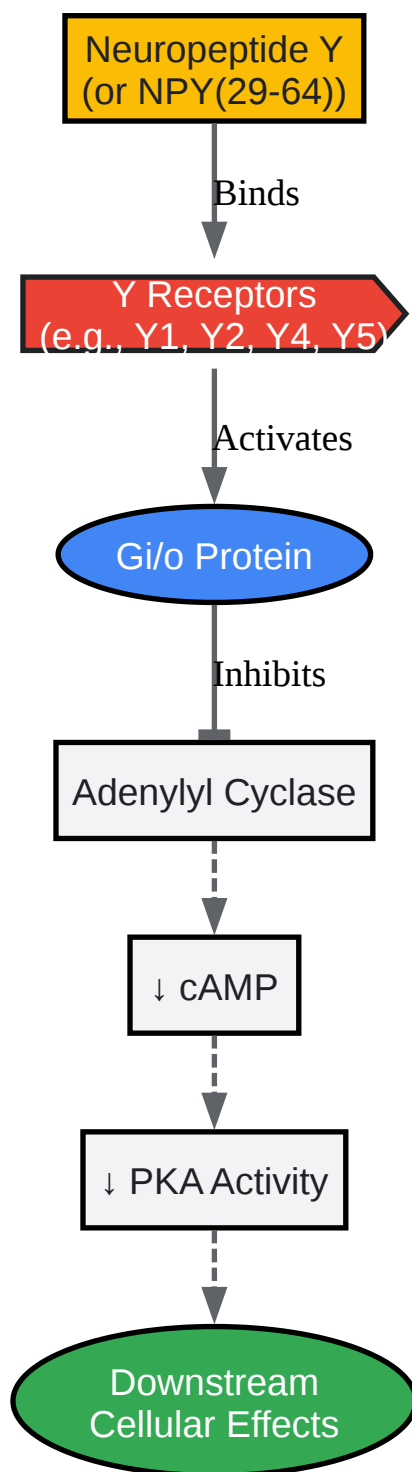
- Equilibration: Allow the vial of lyophilized peptide to reach room temperature before opening to prevent condensation.[\[2\]](#)[\[4\]](#)
- Centrifugation: Briefly centrifuge the vial to ensure all the powder is at the bottom.[\[11\]](#)
- Solvent Addition: Carefully add the calculated volume of the appropriate solvent (e.g., sterile water or DMSO) to the vial to achieve the desired stock concentration.
- Dissolution: Gently vortex or swirl the vial to dissolve the peptide. If necessary, sonicate the vial in a water bath for short intervals.[\[5\]](#)[\[11\]](#)
- Visual Inspection: Ensure the solution is clear and free of particulates.[\[3\]](#)
- Aliquoting: Immediately divide the stock solution into single-use aliquots in sterile, low-protein-binding polypropylene tubes.[\[1\]](#)[\[3\]](#)
- Storage: Store the aliquots at -20°C for short-term use or -80°C for long-term storage.[\[1\]](#)[\[6\]](#)
[\[8\]](#)

Visualizations



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Caption: Experimental workflow for reconstituting and storing **Neuropeptide Y(29-64)**.



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Caption: Simplified Neuropeptide Y signaling pathway via Gi/o-coupled receptors.

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